

Application Notes and Protocols for Irosustat Stock Solution Preparation

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Compound of Interest

Compound Name: *Irosustat*

Cat. No.: *B1672185*

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Topic: Preparation and Handling of Irosustat Stock Solutions in DMSO for Cell Culture Applications

Audience: This document is intended for researchers, scientists, and drug development professionals engaged in in vitro studies involving the steroid sulfatase inhibitor, **Irosustat**.

Abstract

Irosustat (also known as STX64 or 667-Coumate) is a potent, irreversible, non-steroidal inhibitor of the enzyme steroid sulfatase (STS).[1][2] By inhibiting STS, **Irosustat** blocks the conversion of inactive steroid sulfates, such as dehydroepiandrosterone sulfate (DHEA-S) and estrone sulfate (E1S), into their biologically active forms, DHEA and estrone.[1][2] This mechanism effectively disrupts the intracrine production of androgens and estrogens, making **Irosustat** a valuable tool for studying hormone-dependent cancers like breast, prostate, and endometrial cancer.[2][3][4] Proper preparation and storage of **Irosustat** stock solutions are critical for ensuring experimental reproducibility and accuracy. This document provides a detailed protocol for preparing a 10 mM stock solution of **Irosustat** in dimethyl sulfoxide (DMSO) for use in cell culture.

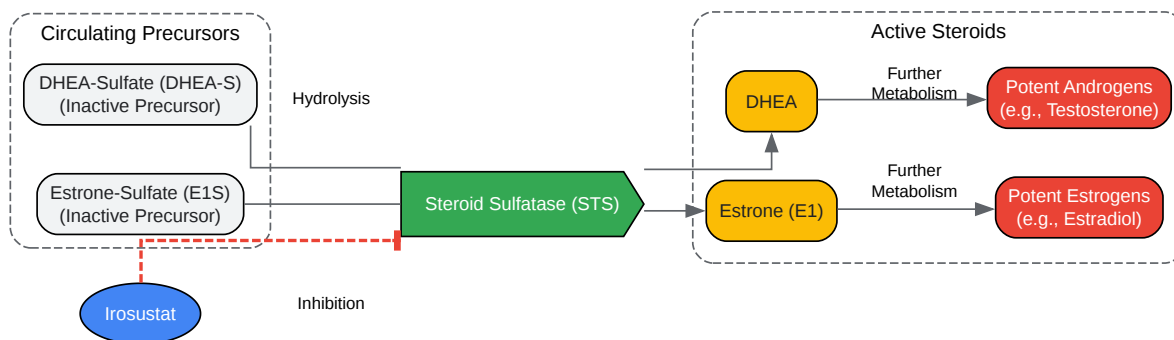
Physicochemical and Handling Properties

All quantitative data regarding **Irosustat** are summarized in the table below for easy reference.

Property	Value	Source(s)
IUPAC Name	(6-oxo-8,9,10,11-tetrahydro-7H-cyclohepta[c]chromen-3-yl) sulfamate	[1]
Molecular Formula	C ₁₄ H ₁₅ NO ₅ S	[1]
Molecular Weight	309.34 g/mol	[1]
Appearance	Solid powder	[5]
IC ₅₀ (STS Enzyme)	~8 nM	[6][7]
IC ₅₀ (MCF-7 cells)	~0.2 nM	[7]
Solubility in DMSO	≥ 55 mg/mL (≥ 177 mM)	[6][7]

Mechanism of Action: Inhibition of Steroidogenesis

Irosustat exerts its biological effect by irreversibly inhibiting steroid sulfatase (STS). This enzyme is a key component of the steroidogenesis pathway, responsible for hydrolyzing sulfate esters of various steroids. Its inhibition leads to a significant reduction in the local synthesis of potent androgens and estrogens within target tissues.[2][3]



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Caption: **Irosustat** inhibits Steroid Sulfatase (STS), blocking the conversion of inactive precursors.

Experimental Protocols

Materials and Equipment

- **Irosustat** powder (e.g., MedChemExpress HY-14586)
- Anhydrous/cell culture grade Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes (1.5 mL or 2.0 mL)
- Sterile serological pipettes and pipette tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, safety glasses, and chemical-resistant gloves

Safety Precautions

- **Irosustat** is a potent bioactive compound. Handle with care, avoiding inhalation of dust and direct contact with skin and eyes.
- DMSO is a powerful solvent that can facilitate the absorption of chemicals through the skin. Always wear appropriate gloves and handle it within a fume hood or well-ventilated area.
- Consult the Safety Data Sheet (SDS) for **Irosustat** and DMSO before handling.

Preparation of 10 mM Irosustat Stock Solution

This protocol describes the preparation of 1 mL of a 10 mM stock solution. Adjust volumes as needed.

- Calculate Required Mass: Use the molecular weight (MW) of **Irosustat** (309.34 g/mol) to determine the mass needed.

- $\text{Mass (mg)} = \text{Desired Volume (L)} \times \text{Desired Concentration (mol/L)} \times \text{MW (g/mol)} \times 1000 \text{ (mg/g)}$
- $\text{Mass (mg)} = 0.001 \text{ L} \times 0.01 \text{ mol/L} \times 309.34 \text{ g/mol} \times 1000 \text{ mg/g} = 3.09 \text{ mg}$
- Weighing: Carefully weigh out 3.09 mg of **Irosustat** powder using an analytical balance and transfer it into a sterile microcentrifuge tube.
- Dissolving:
 - Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **Irosustat** powder.
 - Close the cap tightly and vortex the solution for 1-2 minutes until the powder is completely dissolved. Gentle warming in a 37°C water bath or brief sonication can aid dissolution if necessary.^{[6][7]} The solution should be clear and free of particulates.
- Aliquoting and Storage:
 - Dispense the 10 mM stock solution into smaller, single-use aliquots (e.g., 20-50 µL) in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.
 - Clearly label each aliquot with the compound name, concentration (10 mM), solvent (DMSO), and date of preparation.
 - Store the aliquots as recommended in the table below.

Storage Condition	Shelf Life	Source(s)
Powder	3 years at -20°C	^[6]
In DMSO	2 years at -80°C	^[6]
In DMSO	1 year at -20°C	^[6]

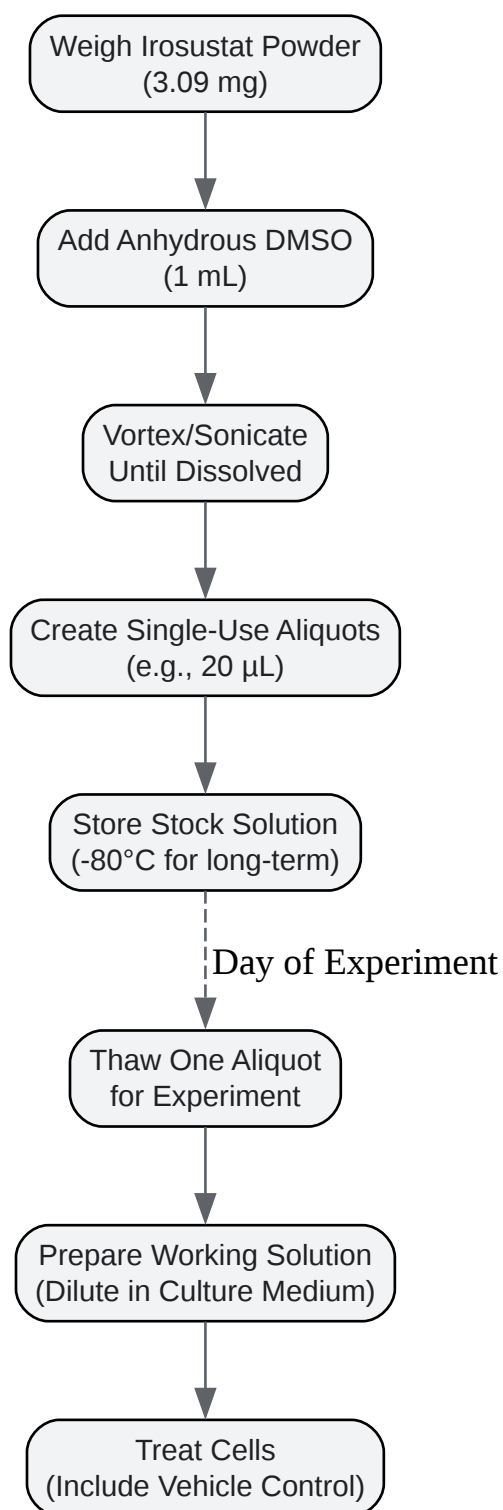
Preparation of Working Solutions for Cell Culture

- Thawing: Thaw a single aliquot of the 10 mM **Irosustat** stock solution at room temperature.

- Dilution: Perform serial dilutions in sterile cell culture medium to achieve the desired final concentration. For example, to treat cells with 1 μM **Irosustat**:
 - Prepare an intermediate dilution by adding 1 μL of the 10 mM stock to 999 μL of culture medium. This gives a 10 μM intermediate solution.
 - Add the appropriate volume of this intermediate solution to your cell culture plates. For instance, add 100 μL of the 10 μM solution to 900 μL of medium in a well to get a final concentration of 1 μM .
 - Note: The final concentration of DMSO in the culture medium should be kept low, typically below 0.1% (v/v), to avoid solvent-induced cytotoxicity. Always include a vehicle control (medium with the same final concentration of DMSO) in your experiments.

Experimental Workflow Overview

The following diagram outlines the complete workflow from receiving the compound to treating the cells.



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Caption: Standard workflow for preparing and using **Irosustat** in cell culture experiments.

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